

Benzoylcholine Chloride: A Technical Safety and Handling Guide for Researchers

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Compound of Interest

Compound Name: *Benzoylcholine*

Cat. No.: *B1199707*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides critical safety data and handling precautions for **benzoylcholine** chloride. The information is compiled and presented to meet the needs of laboratory and drug development professionals, with a focus on quantitative data, safe handling procedures, and an understanding of its mechanism of action.

Chemical and Physical Properties

Benzoylcholine chloride is a synthetic choline ester. As a hygroscopic, white crystalline powder, it readily absorbs moisture from the air. Its key physical and chemical properties are summarized below.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₈ ClNO ₂	
Molecular Weight	243.73 g/mol	
Appearance	White hygroscopic crystalline powder	
Purity	≥98%	
CAS Number	2964-09-2	
IUPAC Name	2-benzoyloxyethyl(trimethyl)azanium chloride	

Hazard Identification and GHS Classification

Benzoylcholine chloride is classified as a hazardous substance. The primary hazards are associated with acute toxicity through oral, dermal, and inhalation routes.

Hazard Class	GHS Classification	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled

Signal Word: Warning

Toxicological Data

The toxicological profile of **benzoylcholine** chloride is primarily characterized by its effects as a cholinergic agonist. It acts as a substrate for cholinesterase, leading to effects consistent with stimulation of the cholinergic nervous system.

Toxicity Metric	Value	Species	Route	Source
LD50	49 mg/kg	Mouse	Intraperitoneal	

No detailed experimental protocols for this LD50 study were available in the public domain.

Handling and Storage Precautions

Proper handling and storage are crucial to minimize exposure and maintain the integrity of **benzoylcholine** chloride.

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling. The following PPE is recommended:

- Eye/Face Protection: Chemical safety goggles.
- Skin Protection: Protective gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory Protection: Use in a well-ventilated area. If dust is generated, a NIOSH-approved respirator with a particulate filter is recommended.

Safe Handling Practices

- Avoid contact with skin, eyes, and clothing.
- Do not breathe dust.
- Wash hands thoroughly after handling.
- Use only in a chemical fume hood.

Storage Conditions

- Store in a tightly sealed container.
- Keep in a cool, dry, and well-ventilated place.

- Protect from moisture due to its hygroscopic nature.

First Aid Measures

In the event of exposure, immediate action is necessary.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately wash off with plenty of soap and water. Remove contaminated clothing. Seek medical attention.
Eye Contact	Immediately flush with plenty of water for at least 15 minutes. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

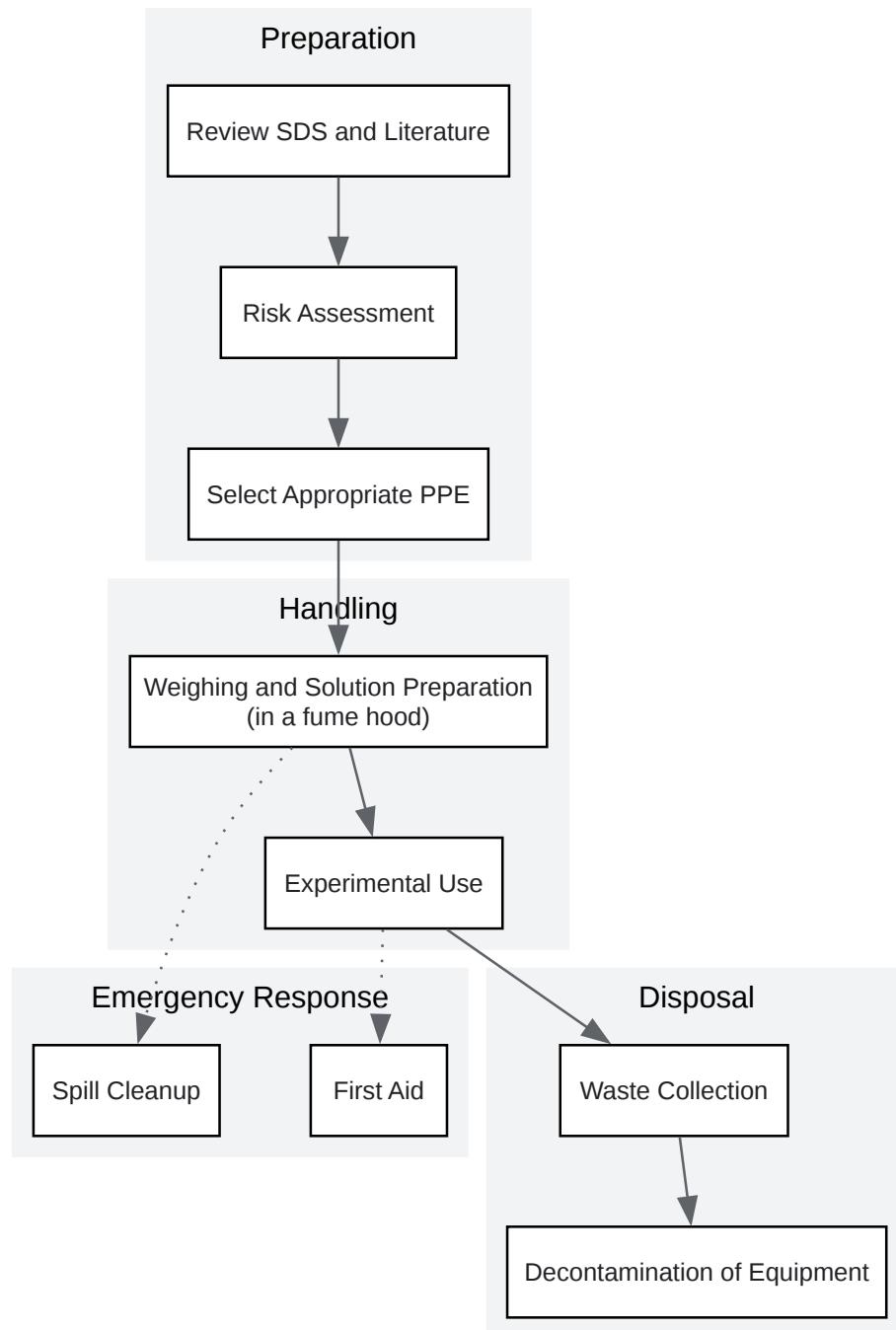
Stability and Decomposition

Benzoylcholine chloride is a substrate for cholinesterase and can undergo hydrolysis. Information on specific decomposition products is limited.

Experimental Protocols and Workflows

While specific experimental protocols for the safety assessment of **benzoylcholine** chloride are not readily available in the public domain, a general workflow for handling and assessing the toxicity of a hazardous chemical is outlined below.

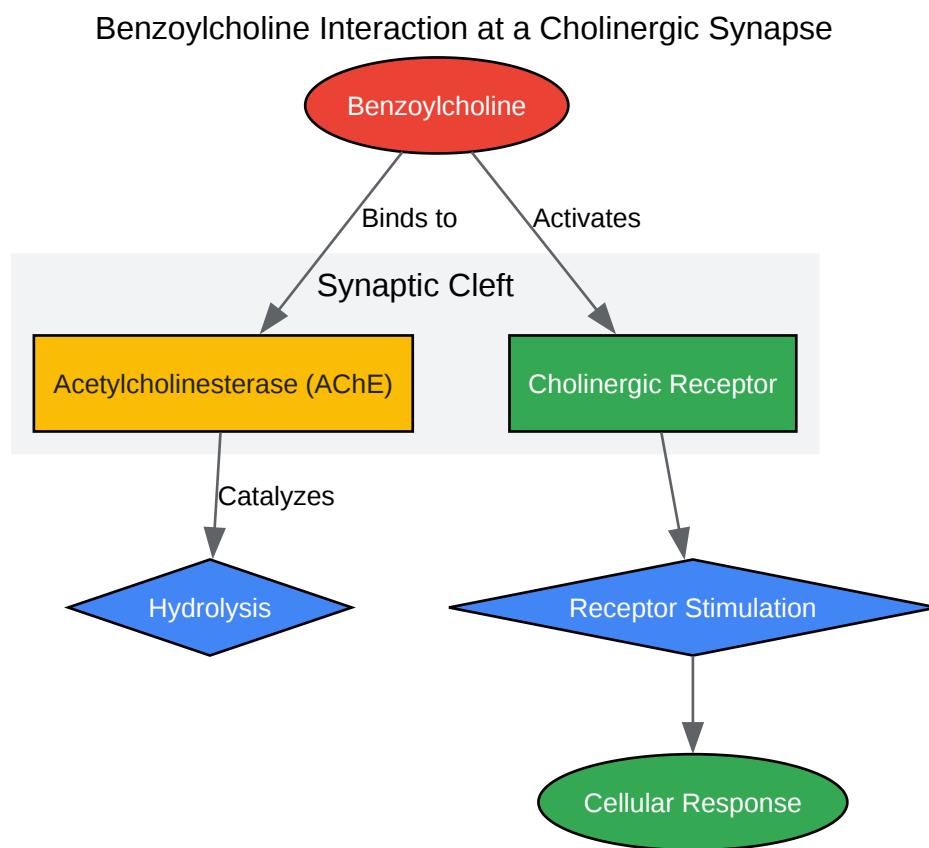
General Workflow for Handling a Hazardous Chemical

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A general workflow for the safe handling of a hazardous chemical like **benzoylcholine chloride**.

Signaling and Mechanism of Action

Benzoylcholine chloride's primary mechanism of action is as a cholinergic agonist. It serves as a substrate for acetylcholinesterase (AChE), the enzyme responsible for the breakdown of the neurotransmitter acetylcholine. Its toxic effects are presumed to be due to the overstimulation of cholinergic receptors.



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A simplified diagram of **benzoylcholine**'s interaction at a cholinergic synapse.

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